

Dichloronitromethane EPA priority DBP research

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Compound Focus: Dichloronitromethane

CAS No.: 7119-89-3

Cat. No.: S596882

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Chemical Identity & Properties

| Property | Value |
|-----------------------|--|
| IUPAC Name | dichloronitromethane [1] |
| CAS Registry Number | 7119-89-3 [1] [2] [3] |
| Molecular Formula | CHCl ₂ NO ₂ [1] [2] [3] |
| Common Substance Type | Disinfection By-Product (DBP) [4], Metabolite/Transformation Product [1] |
| Parent Compound | chloropicrin [1] |

Environmental Fate & Physicochemical Data

| Parameter | Value | Notes |
|-------------------------------------|------------------------------|-------|
| Solubility in water (at 20°C, pH 7) | 17150 mg L ⁻¹ [1] | High |

| Parameter | Value | Notes |
|--------------------------------------|-------------------|---|
| Vapour pressure (at 20°C) | 467000 mPa [1] | Highly volatile; drift is a concern if applied directly [1] |
| Soil DT ₅₀ (aerobic, lab) | 0.71 days [1] | Non-persistent (EU 2017 dossier: range 0.3-1.9 days) [1] |
| Soil DT ₉₀ (lab) | 0.71 days [1] | Non-persistent (EU 2017 dossier: range 1.1-6.8 days) [1] |
| Log P | Not available [1] | - |

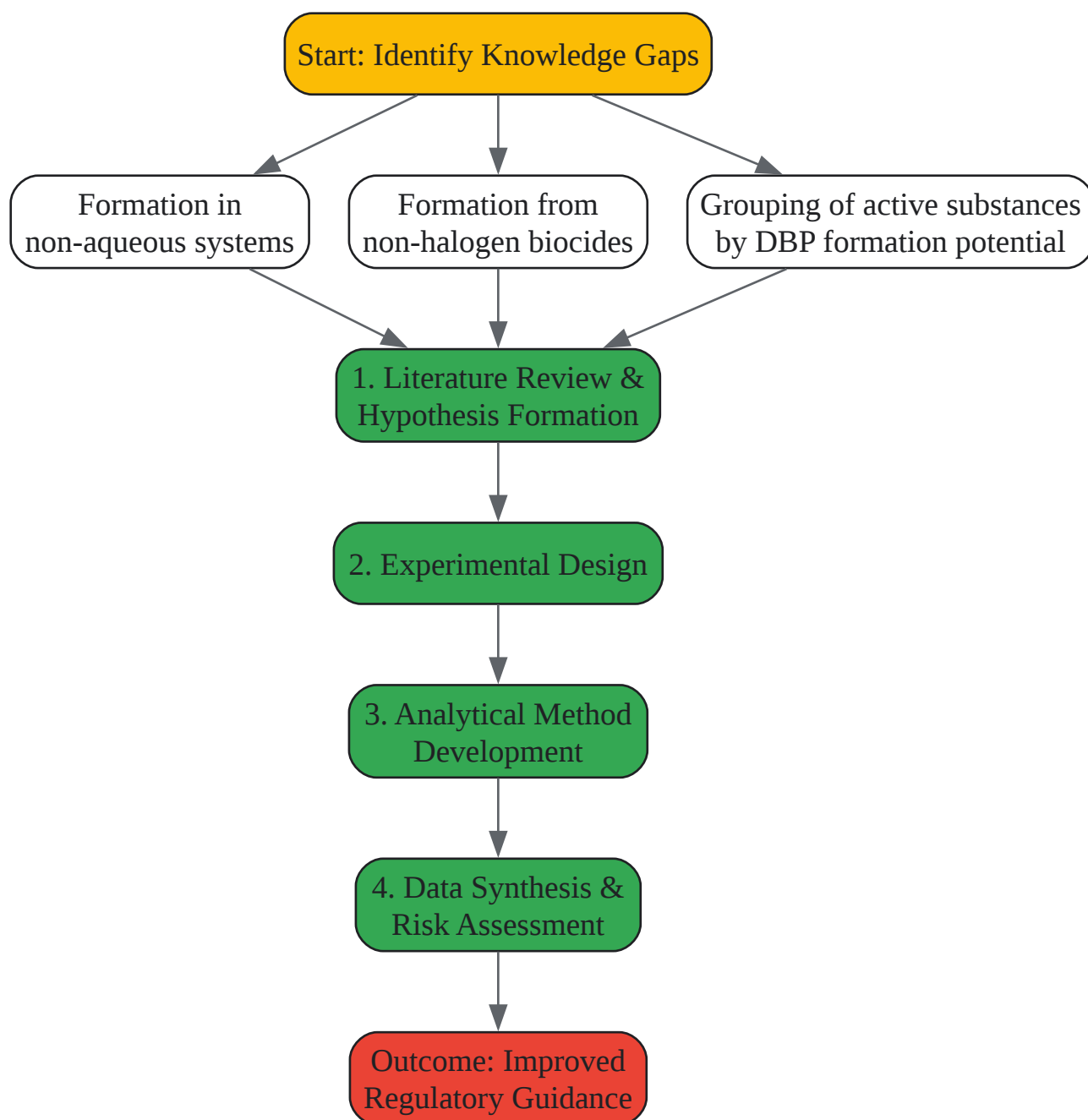
Regulatory Context and Knowledge Gaps

Dichloronitromethane falls under the broader regulatory and research focus on **halonitromethanes (HNMs)**, a class of DBPs that have been detected in various matrices worldwide [4]. However, significant knowledge gaps exist in the environmental risk assessment of DBPs like **dichloronitromethane**.

- **Formation Conditions:** The type and amount of DBPs formed depend heavily on application conditions, making prediction difficult [4]. Knowledge gaps exist regarding DBP formation in **non-aqueous systems** and from **non-halogen-based biocides** [4].
- **Regulatory Challenges:** The available guidance for environmental risk assessment (ERA) of DBPs in the European Union is considered vague, lacking detailed technical guidance and a harmonized step-by-step process [4]. This can lead to differing evaluations by regulatory bodies.

Research Workflow for DBP Investigation

For researchers investigating **dichloronitromethane**, here is a logical workflow to structure your efforts. You can use this as a guide to identify key areas of focus, from initial identification of knowledge gaps to final risk assessment.



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References

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